

Bis-acrylate-PEG6 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis-acrylate-PEG6*

Cat. No.: *B1610145*

[Get Quote](#)

An In-Depth Technical Guide to the Stability and Storage of **Bis-Acrylate-PEG6**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis-acrylate-PEG6 is a bifunctional crosslinker commonly employed in the synthesis of hydrogels, PROTACs (PROteolysis TArgeting Chimeras), and other advanced biomaterials.^[1]^[2]^[3] Its structure, featuring a hexa-ethylene glycol (PEG6) core flanked by two acrylate groups, provides a flexible, hydrophilic spacer that is critical for its function in biological systems. Understanding the chemical stability and optimal storage conditions of this reagent is paramount for ensuring experimental reproducibility, maintaining material integrity, and guaranteeing the performance of the final product.

This guide provides a comprehensive overview of the stability profile of **bis-acrylate-PEG6**, detailing its susceptibility to various degradation pathways. It outlines recommended storage conditions based on vendor datasheets and scientific literature, and presents detailed experimental protocols for assessing stability.

Chemical Structure and Properties

- IUPAC Name: 3,6,9,12,15-pentaoxaheptadecane-1,17-diyl diacrylate
- CAS Number: 85136-58-9^[1]^[2]

- Molecular Formula: $C_{18}H_{30}O_9$ [\[1\]](#)
- Molecular Weight: 390.43 g/mol [\[1\]](#)[\[2\]](#)
- Appearance: Colorless to light yellow liquid[\[2\]](#)

Stability Profile

The stability of **bis-acrylate-PEG6** is primarily dictated by the chemical reactivity of its acrylate ester groups and the polyether backbone. Degradation can occur through several mechanisms, including hydrolysis, thermal decomposition, and photodegradation.

Hydrolytic Stability

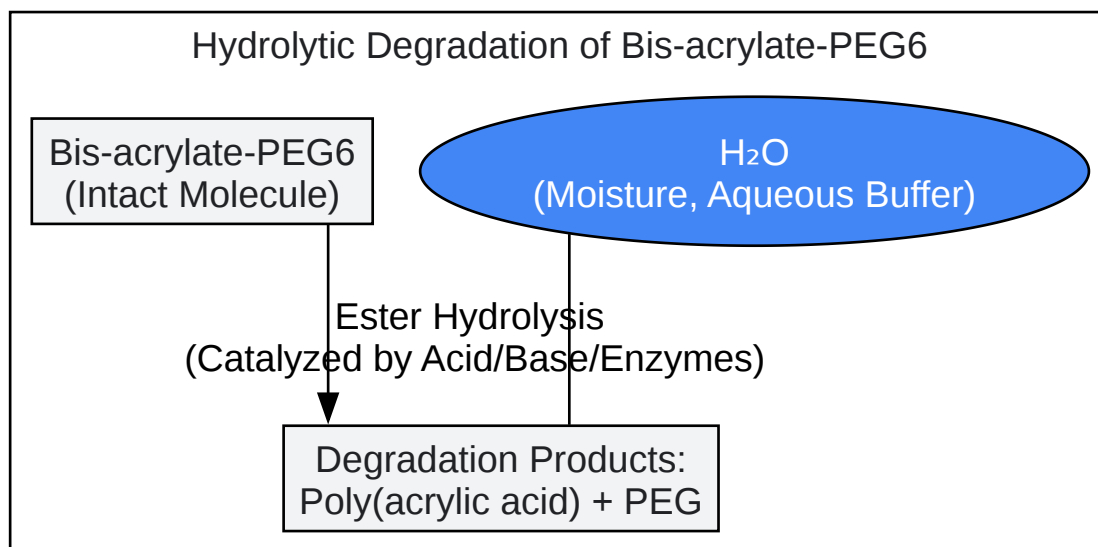
The ester linkages in the acrylate groups are the most significant points of vulnerability in the **bis-acrylate-PEG6** molecule. These bonds are susceptible to hydrolysis, a chemical reaction with water that cleaves the ester bond, yielding a carboxylic acid (polyacrylic acid) and an alcohol (polyethylene glycol).

Several factors influence the rate of hydrolysis:

- pH: Hydrolysis is significantly accelerated under both acidic and basic conditions. Studies on similar poly(ethylene glycol) diacrylate (PEGDA) systems show that degradation rates increase as pH is reduced, which may be due to the autocatalytic effect of the carboxylic acid groups generated during ester hydrolysis.[\[4\]](#)
- Temperature: Like most chemical reactions, the rate of hydrolysis increases with temperature.
- Enzymatic Activity: In biological environments, esterase enzymes can catalyze the rapid cleavage of the ester bonds.

The primary degradation mechanism for PEG-diacrylate hydrogels in vivo is the hydrolysis of the acrylate esters.[\[5\]](#)[\[6\]](#) This susceptibility is a key feature exploited in the design of biodegradable hydrogels for drug delivery and tissue engineering. Conversely, substituting the acrylate ester with a more stable amide linkage (acrylamide) results in a significantly more

hydrolytically stable material, confirming the ester group as the primary site of hydrolytic degradation.[5][6]



[Click to download full resolution via product page](#)

Caption: Hydrolytic degradation pathway of **bis-acrylate-PEG6**.

Thermal Stability

Bis-acrylate-PEG6 exhibits moderate thermal stability. However, elevated temperatures can accelerate degradation processes and may induce unwanted polymerization, especially in the presence of radical initiators.

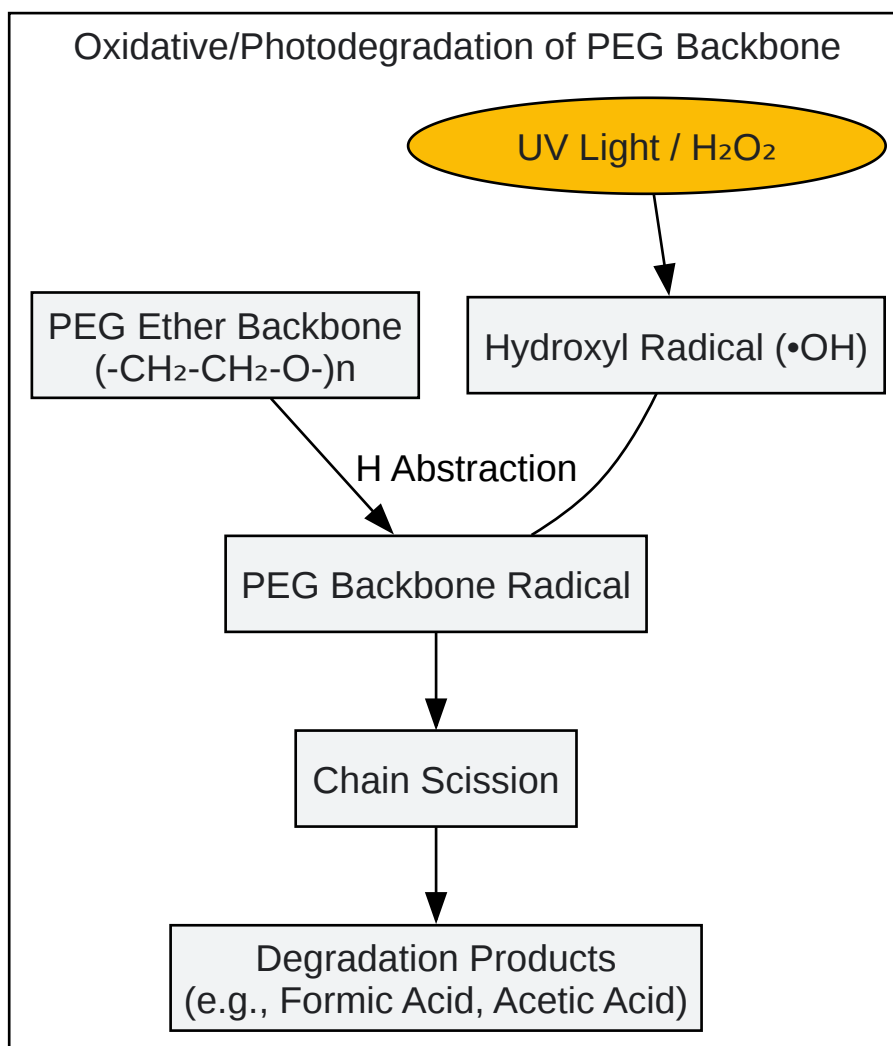
Thermogravimetric analysis (TGA) of similar PEGDA-based hydrogels shows that thermal decomposition behavior is influenced by factors such as crosslink density and water content.[7] Differential Scanning Calorimetry (DSC) studies on photopolymerized PEGDA have identified glass transition temperatures (T_g) ranging from 27°C to 56°C, depending on the specific formulation.[8] It is crucial to avoid storing the material at temperatures approaching its decomposition or glass transition temperature to maintain its chemical integrity.

Photo-stability

Exposure to light, particularly ultraviolet (UV) radiation, can induce degradation of **bis-acrylate-PEG6**. This photodegradation can occur through two main pathways:

- Direct Photolysis: High-energy photons can directly cleave bonds within the molecule.
- Radical-Mediated Oxidation: UV light can generate reactive oxygen species (e.g., hydroxyl radicals) in aqueous solutions, which can attack the polyether backbone of the PEG chain.[9] This process leads to random chain scission, reducing the molecular weight and altering the material's properties.[10]

Studies on the photodegradation of PEG in aqueous solutions using processes like $\text{H}_2\text{O}_2/\text{UV}$ have identified degradation products including smaller organic acids like formic acid, acetic acid, and glycolic acid.[9][10][11] Therefore, it is essential to protect **bis-acrylate-PEG6** from light during storage and handling.



[Click to download full resolution via product page](#)

Caption: Simplified pathway for oxidative/photodegradation of the PEG chain.

Recommended Storage Conditions

To minimize degradation and ensure a long shelf life, **bis-acrylate-PEG6** should be stored under specific conditions. The following recommendations are compiled from multiple suppliers. [\[1\]](#)[\[2\]](#)[\[12\]](#)

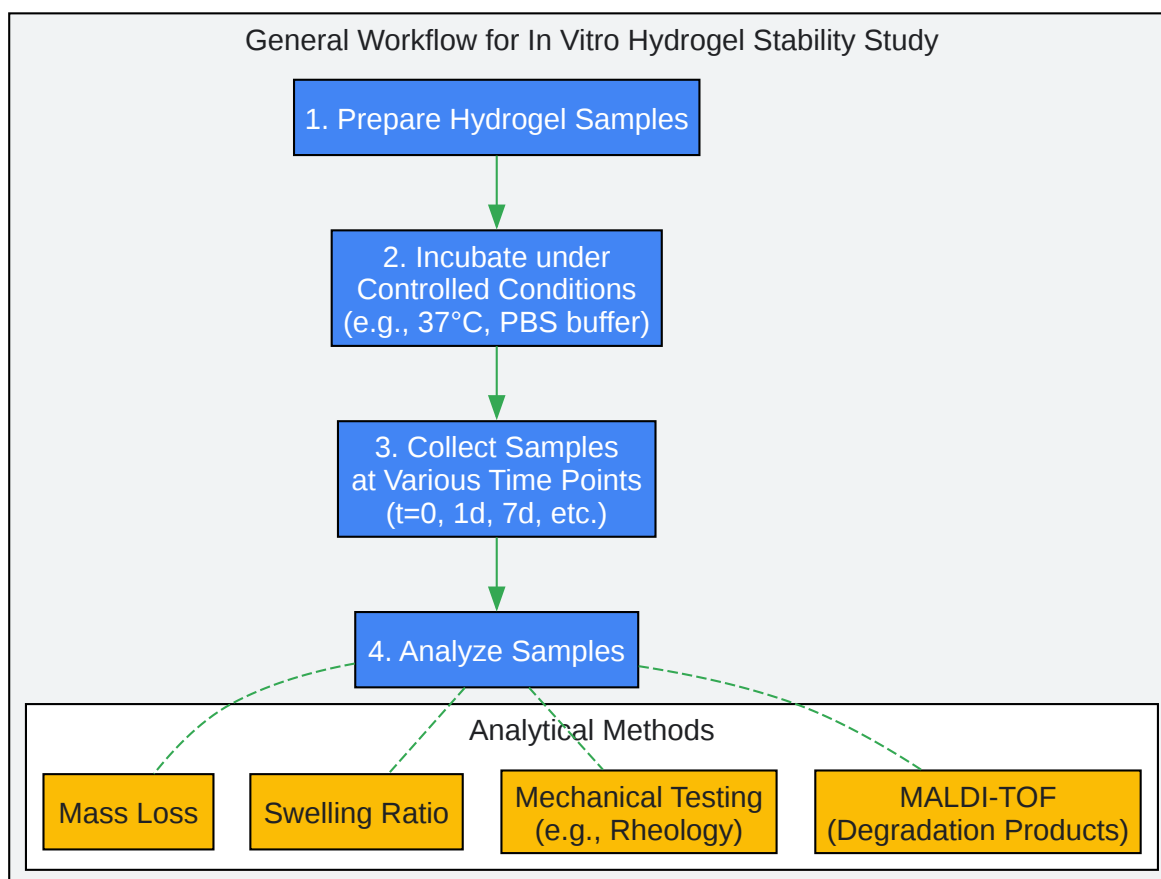
Form	Temperature	Duration	Atmosphere & Conditions
Powder/Neat Liquid	-20°C	Up to 3 years	Sealed container, protect from moisture, protect from light. [1] [12]
2-8°C or 4°C	Up to 2 years	Sealed in dry conditions. [2]	
In Solvent	-80°C	Up to 6 months	Stored under an inert atmosphere (e.g., nitrogen). [1] [2]
-20°C	Up to 1 month	Stored under an inert atmosphere (e.g., nitrogen). [1] [2]	

General Storage Precautions:

- **Moisture:** Always store in a tightly sealed container in a dry environment or desiccator to prevent hydrolysis.[\[1\]](#)
- **Inert Atmosphere:** For maximum stability, especially once dissolved in a solvent, storing under an inert gas like nitrogen or argon is recommended to prevent oxidation.[\[1\]](#)[\[2\]](#)
- **Light:** Protect from direct sunlight and UV sources.[\[12\]](#)
- **Incompatible Materials:** Avoid contact with strong acids, bases, oxidizing agents, and reducing agents, as they can catalyze degradation.[\[12\]](#)

Experimental Protocols for Stability Assessment

Assessing the stability of **bis-acrylate-PEG6**, particularly after its incorporation into hydrogels, involves monitoring changes in its physical and chemical properties over time under controlled conditions.



[Click to download full resolution via product page](#)

Caption: Workflow for a typical in vitro stability study of a PEG-based hydrogel.

Protocol: Hydrolytic Degradation Study of a Bis-acrylate-PEG6 Hydrogel

This protocol assesses stability by measuring changes in the physical properties of a hydrogel over time.

- Hydrogel Formation:
 - Prepare a precursor solution of **bis-acrylate-PEG6** in a suitable buffer (e.g., phosphate-buffered saline, PBS) at the desired concentration.
 - Add a photoinitiator (e.g., LAP, Irgacure 2959).
 - Cast the solution into molds of a defined geometry (e.g., discs for swelling/mass loss, rectangular bars for mechanical testing).
 - Polymerize the hydrogels by exposing them to UV light of the appropriate wavelength and intensity for a specified duration.
- Initial Measurements (Time = 0):
 - Remove a subset of hydrogels ($n \geq 3$) from the molds.
 - Gently blot the surface to remove excess water and record the initial wet weight ($W_{w,0}$).
 - Lyophilize (freeze-dry) the hydrogels until a constant weight is achieved to determine the initial dry weight ($W_{d,0}$).
 - Calculate the initial swelling ratio: $SR_0 = (W_{w,0} - W_{d,0}) / W_{d,0}$.
- Incubation:
 - Place the remaining hydrogels individually in vials containing a known volume of sterile PBS (pH 7.4).
 - Incubate the vials at 37°C in a shaking incubator.
- Time-Point Analysis:

- At predetermined time points (e.g., 1, 3, 7, 14, 28 days), remove a subset of hydrogels ($n \geq 3$) from the incubation buffer.
- Record the wet weight ($W_{w,t}$) after blotting.
- Lyophilize the samples to determine the dry weight ($W_{d,t}$).
- Data Analysis:
 - Mass Loss (%): Calculate the percentage of mass loss at each time point: $\text{Mass Loss (\%)} = [(W_{d,0} - W_{d,t}) / W_{d,0}] * 100$.
 - Swelling Ratio: Calculate the swelling ratio at each time point: $SR_t = (W_{w,t} - W_{d,t}) / W_{d,t}$.
 - Plot the Mass Loss (%) and Swelling Ratio over time to visualize the degradation profile. An increase in swelling ratio and mass loss indicates network degradation.[\[5\]](#)

Key Analytical Techniques for Characterizing Degradation

- Thermogravimetric Analysis (TGA):
 - Methodology: A small sample of the material (e.g., lyophilized hydrogel) is heated in a controlled atmosphere (e.g., nitrogen) on a microbalance. The mass of the sample is recorded as a function of temperature.
 - Application: To determine the thermal stability and decomposition profile of the polymer. For nanoparticles, it can be used to quantify the polymer mass after evaporating water and other volatiles.[\[13\]](#)
- Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) Mass Spectrometry:
 - Methodology: The incubation medium (e.g., PBS) in which the hydrogel was degrading is collected. The soluble degradation products are mixed with a matrix and analyzed. The instrument measures the mass-to-charge ratio of the ions.

- Application: To identify the molecular weights of the soluble polymer fragments released during degradation, providing insight into the degradation mechanism (e.g., recovery of the original PEGDA monomer).[13]
- High-Performance Liquid Chromatography (HPLC):
 - Methodology: The aqueous medium containing degradation products is injected into an HPLC system. Compounds are separated based on their affinity for the stationary phase and detected.
 - Application: Primarily used to separate and quantify small molecule degradation products, such as the organic acids formed during photodegradation.[9]

Conclusion

The stability of **bis-acrylate-PEG6** is a critical factor for its successful application in research and development. The primary routes of degradation are hydrolysis of the acrylate ester linkages and oxidative or photodegradation of the polyether backbone. Hydrolysis is highly dependent on pH and temperature, while photodegradation is a concern upon exposure to UV light. Adherence to strict storage conditions—specifically, low temperature (-20°C for long-term), protection from moisture and light, and use of an inert atmosphere—is essential to preserve the integrity of the molecule. For applications involving biodegradable materials, understanding and characterizing these degradation pathways through systematic experimental studies is crucial for designing materials with predictable and controlled performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. invivochem.net [invivochem.net]
- 2. medchemexpress.com [medchemexpress.com]

- 3. biorbyt.com [biorbyt.com]
- 4. pubs.rsc.org [pubs.rsc.org]
- 5. A users guide to degradation testing of PEG-based hydrogels: From in vitro to in vivo studies - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Determination of the in vivo degradation mechanism of PEGDA hydrogels - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. Thermal, Mechanical and Biocompatibility Analyses of Photochemically Polymerized PEGDA250 for Photopolymerization-Based Manufacturing Processes - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Bis-acrylate-PEG6|85136-58-9|MSDS [dcchemicals.com]
- 13. Degradation Profiles of Poly(ethylene glycol) diacrylate (PEGDA)-based hydrogel nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Bis-acrylate-PEG6 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1610145#bis-acrylate-peg6-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com